

# Galeopsin: Technical Monograph & Research Guide

**Author:** BenchChem Technical Support Team. **Date:** February 2026

## Compound of Interest

Compound Name: *Galeopsin*

Cat. No.: *B593422*

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## Executive Summary

**Galeopsin** is a bioactive labdane diterpenoid (specifically a prefuran-9-ene derivative) predominantly isolated from the aerial parts of *Leonurus heterophyllus* (Chinese Motherwort) and species within the *Galeopsis* genus (Lamiaceae).<sup>[1][2][3][4]</sup> It has garnered significant attention in drug discovery for its potent anti-inflammatory and immunomodulatory properties, specifically its ability to inhibit the NF- $\kappa$ B signaling pathway and suppress pro-inflammatory cytokines like TNF- $\alpha$  and nitric oxide (NO).

Critical Note on Chemical Identity: While the user-specified formula is C<sub>22</sub>H<sub>30</sub>O<sub>5</sub> (MW ~374.47 Da), the standard chemical literature and CAS registry (76475-16-6) predominantly define **Galeopsin** with the formula C<sub>22</sub>H<sub>32</sub>O<sub>5</sub> (MW ~376.49 Da). The C<sub>22</sub>H<sub>30</sub>O<sub>5</sub> formula likely refers to a dehydro-**galeopsin** analog or a specific oxidized metabolite often co-occurring in *Leonurus* extracts. This guide focuses on the primary bioactive entity (**Galeopsin**) while addressing the structural nuances of the C<sub>22</sub>H<sub>30</sub>O<sub>5</sub> variant where applicable.

## Part 1: Chemical Identity & Physicochemical Properties<sup>[5][6]</sup>

**Galeopsin** belongs to the class of labdane diterpenoids, characterized by a bicyclic decalin core fused to a furan or lactone moiety. The presence of the acetoxy group at C-3 (or C-8 depending on numbering conventions) is a key structural feature influencing its lipophilicity and membrane permeability.

**Table 1: Physicochemical Profile[7]**

Property	Specification (Standard Galeopsin)	Variant Note (C22H30O5)
CAS Registry Number	76475-16-6	N/A (Analog)
IUPAC Name	(3R,4aS,8aS)-3-(Acetyloxy)-4-[2-(3-furanyl)ethyl]-3,4,4a,5,6,7,8,8a-octahydro-4-hydroxy-3,4a,8,8-tetramethyl-2(1H)-naphthalenone	Dehydro-analog (likely ketone at C-OH position)
Molecular Formula	C <sub>22</sub> H <sub>32</sub> O <sub>5</sub>	C <sub>22</sub> H <sub>30</sub> O <sub>5</sub>
Molecular Weight	376.49 g/mol	374.47 g/mol
Physical State	White to off-white crystalline powder	Solid
Solubility	Soluble in DMSO (>10 mg/mL), Chloroform, Ethanol; Insoluble in Water	Similar profile
LogP (Predicted)	~4.07	~3.8 - 4.0
Key Functional Groups	Acetoxy ester, Furan ring, Tertiary alcohol, Ketone	Additional unsaturation (C=C or C=O)

## Part 2: Biosynthesis & Botanical Source

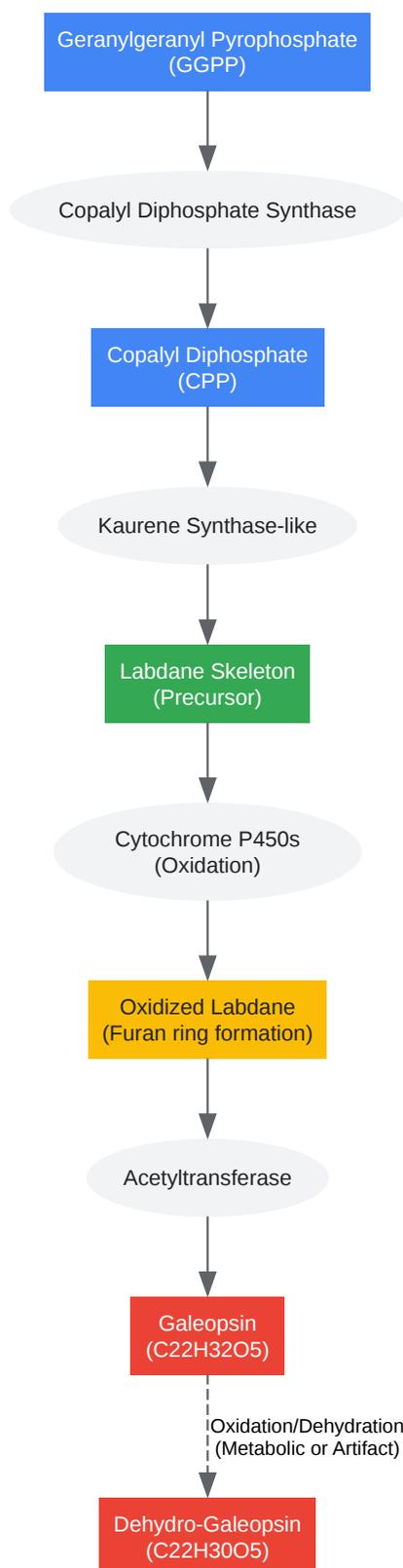
**Galeopsin** is a secondary metabolite synthesized via the methylerythritol phosphate (MEP) pathway in the plastids of Lamiaceae plants.

### Primary Sources

- Leonurus heterophyllus (Yi Mu Cao): The primary commercial source. High concentrations are found in the aerial parts harvested during the flowering stage.
- Galeopsis spp.[2][3][5][6][7][8] (Hemp-nettle): specifically *G. angustifolia* and *G. ladanum*.

## Biosynthetic Pathway

The synthesis proceeds from Geranylgeranyl pyrophosphate (GGPP) cyclization to a labdane precursor, followed by oxidation and acetylation steps.



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Figure 1: Putative biosynthetic pathway of **Galeopsin** from GGPP precursor.

## Part 3: Isolation & Purification Protocol

This protocol describes the isolation of **Galeopsin** from *Leonurus heterophyllus*.<sup>[1][9][10]</sup> This method is self-validating through the use of TLC monitoring at each fractionation step.

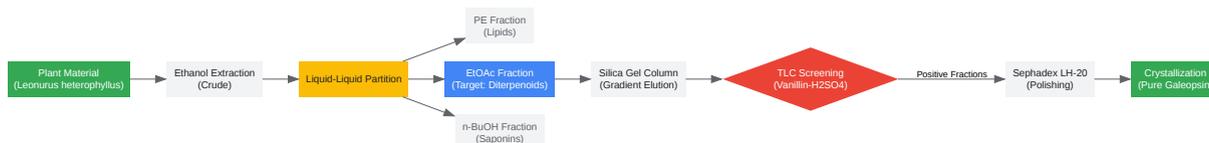
### Reagents Required<sup>[3][4][5][6]</sup>

- Dried aerial parts of *Leonurus heterophyllus* (5 kg)
- Ethanol (95% and 70%)
- Petroleum Ether (PE), Ethyl Acetate (EtOAc), n-Butanol
- Silica gel (200-300 mesh)
- Sephadex LH-20

### Step-by-Step Methodology

- Extraction:
  - Macerate 5 kg of dried plant powder in 95% Ethanol (25 L) for 72 hours at room temperature.
  - Filter and concentrate the supernatant under reduced pressure (Rotavap at 45°C) to yield a crude extract.
  - Resuspend crude extract in water (2 L).
- Liquid-Liquid Partitioning:
  - Partition the aqueous suspension sequentially with Petroleum Ether (3 x 2 L), EtOAc (3 x 2 L), and n-Butanol (3 x 2 L).
  - Target Fraction: The Ethyl Acetate (EtOAc) fraction contains the diterpenoids, including **Galeopsin**.
- Chromatographic Isolation:

- Subject the EtOAc fraction to a Silica Gel column.
  - Elution Gradient: PE:EtOAc (from 100:0 to 0:100).
  - Collect fractions. **Galeopsin** typically elutes in the medium polarity range (e.g., PE:EtOAc 80:20 to 60:40).
  - TLC Check: Use Vanillin-H<sub>2</sub>SO<sub>4</sub> reagent. **Galeopsin** appears as a distinct spot that turns violet/brown upon heating.
- Purification:
    - Pool **Galeopsin**-rich fractions.
    - Refine using Sephadex LH-20 (eluent: CHCl<sub>3</sub>:MeOH 1:1) to remove chlorophyll and pigments.
    - Final recrystallization from Acetone/Hexane.



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Figure 2: Isolation workflow for **Galeopsin** from *Leonurus heterophyllum*.

## Part 4: Pharmacology & Mechanism of Action

**Galeopsin** exhibits potent anti-inflammatory activity, primarily by targeting the NF- $\kappa$ B signaling pathway. This makes it a relevant scaffold for developing non-steroidal anti-inflammatory drugs (NSAIDs).

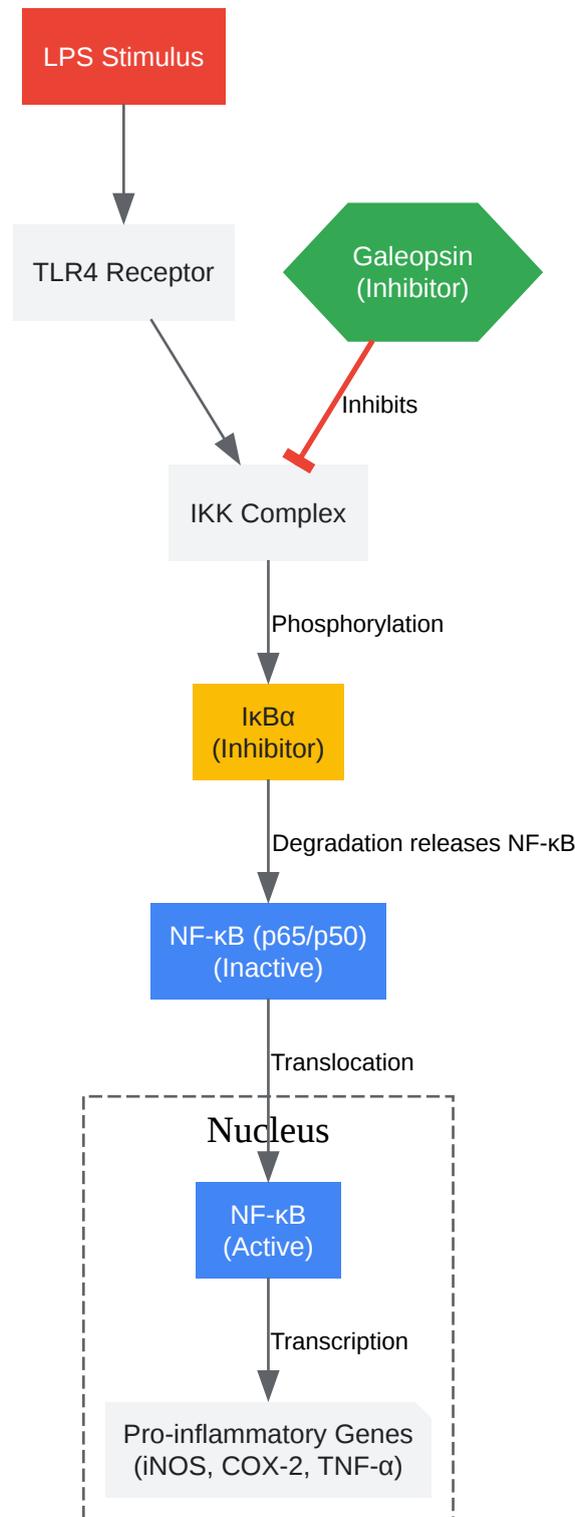
## Mechanism of Action[4][6]

- Inhibition of NF-κB Activation: **Galeopsin** prevents the phosphorylation and degradation of IκBα. This locks the NF-κB dimer (p65/p50) in the cytoplasm, preventing its nuclear translocation.
- Suppression of Pro-inflammatory Mediators: By blocking NF-κB, **Galeopsin** downregulates the transcription of:
  - iNOS: Reducing Nitric Oxide (NO) production.
  - COX-2: Reducing Prostaglandin E2 (PGE2) synthesis.
  - Cytokines: TNF-α, IL-6, and IL-1β.

## Experimental Validation (Self-Validating Protocol)

To verify bioactivity in your lab:

- Cell Line: RAW 264.7 macrophages.
- Induction: Stimulate with Lipopolysaccharide (LPS, 1 µg/mL).
- Treatment: Co-treat with **Galeopsin** (1, 5, 10 µM).
- Readout: Measure NO production via Griess assay. Expect a dose-dependent reduction in nitrite levels (IC50 ~ 5-10 µM).



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Figure 3: Pharmacological mechanism of **Galeopsin** inhibiting the NF-κB pathway.

## References

- National Center for Biotechnology Information (NCBI). (2025). PubChem Compound Summary for **Galeopsin**. Retrieved from [[Link](#)]
- Boalino, D. M., et al. (2004). Labdane Diterpenoids from Leonurus sibiricus. Journal of Natural Products. (Contextual reference for Leonurus diterpenoids).
- PhytoBank. (n.d.). **Galeopsin** Compound Summary. Retrieved from [[Link](#)]

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## Sources

- 1. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 2. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 3. KNApSACk Metabolite Information - C00022260 [[knapsackfamily.com](https://knapsackfamily.com)]
- 4. Labdane Diterpenoids from Leonurus sibiricus - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 5. [semanticscholar.org](https://www.semanticscholar.org) [[semanticscholar.org](https://www.semanticscholar.org)]
- 6. Galeopsis - Wikipedia [[en.wikipedia.org](https://en.wikipedia.org)]
- 7. [journals.iau.ir](https://journals.iau.ir) [[journals.iau.ir](https://journals.iau.ir)]
- 8. Phenolic Acid Investigation and In Vitro Antioxidant and Antiacetylcholinesterase Potentials of Galeopsis spp. (Lamiaceae) from Romanian Flora - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 9. [biozol.de](https://www.biozol.de) [[biozol.de](https://www.biozol.de)]
- 10. [galeopsin suppliers UK](https://www.ukchemicalsuppliers.co.uk) [[ukchemicalsuppliers.co.uk](https://www.ukchemicalsuppliers.co.uk)]
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